

Preparing Hdac6-IN-17 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: **Hdac6-IN-17**

Cat. No.: **B12386898**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation of a stock solution of **Hdac6-IN-17**, a potent inhibitor of Histone Deacetylase 6 (HDAC6). The information herein is intended to guide researchers in accurately preparing this compound for various experimental applications.

Introduction to Hdac6-IN-17

Hdac6-IN-17 is a small molecule inhibitor with high selectivity for HDAC6, an enzyme implicated in a variety of cellular processes, including protein degradation, cell motility, and microtubule dynamics. Its role in several diseases, including cancer and neurodegenerative disorders, has made it a target of significant interest in drug discovery and development. Accurate preparation of **Hdac6-IN-17** stock solutions is the first critical step for reliable and reproducible experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **Hdac6-IN-17** and related compounds is provided in Table 1. This data is essential for calculating the required mass of the compound for your desired stock solution concentration.

Property	Value	Source
Molecular Weight	403.45 g/mol	MedChemExpress
Solubility (General for similar HDACi)	Soluble in DMSO	General Product Information
Appearance	Solid (assumed)	General Product Information

Note: Specific solubility and stability data for **Hdac6-IN-17** is not publicly available. The provided information is based on general characteristics of similar small molecule inhibitors. It is highly recommended to consult the Certificate of Analysis provided by the supplier for the most accurate information.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Hdac6-IN-17** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Hdac6-IN-17** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator

Step-by-Step Procedure

- Calculate the required mass of **Hdac6-IN-17**: To prepare a 10 mM stock solution, use the following formula: Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution: Mass (mg) = 0.010 mol/L x 0.001 L x 403.45 g/mol x 1000 mg/g = 4.0345 mg

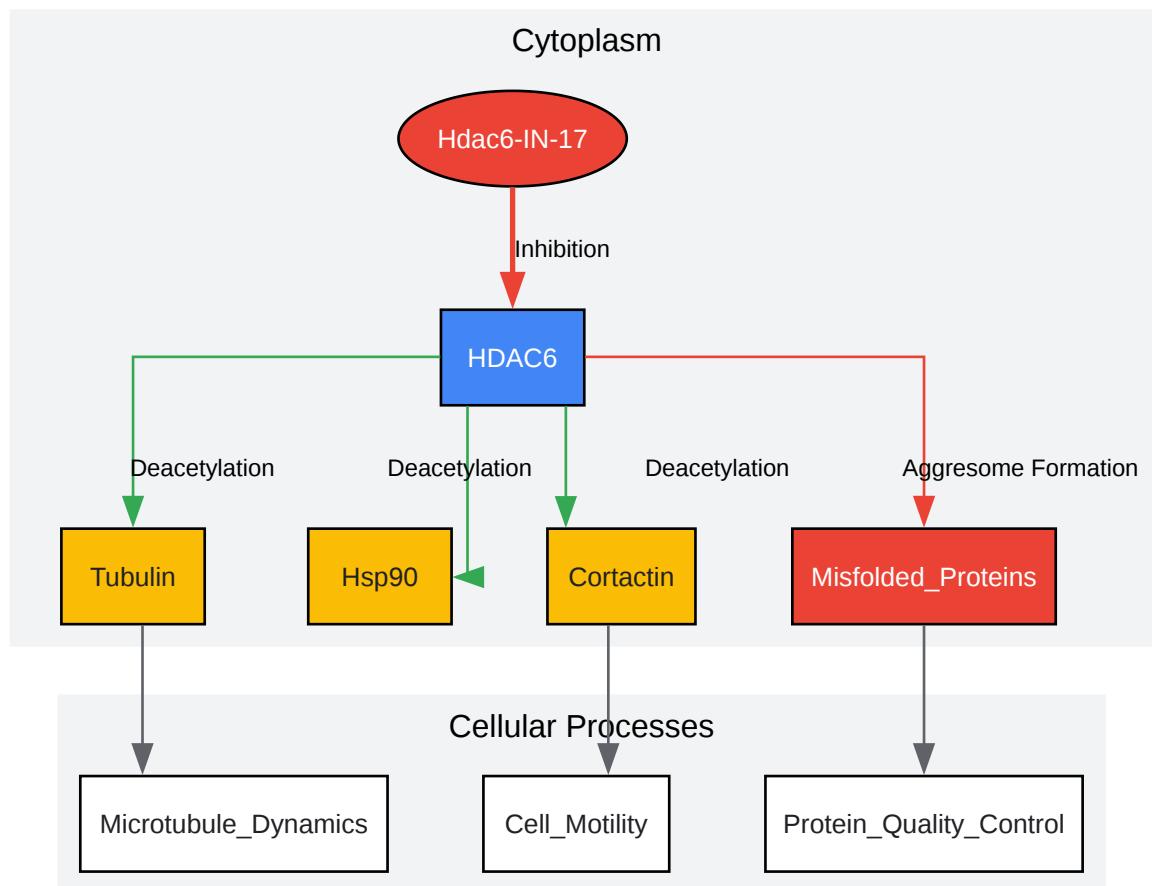
- Weighing the compound:
 - Tare a clean, dry microcentrifuge tube on the analytical balance.
 - Carefully weigh out approximately 4.03 mg of **Hdac6-IN-17** powder into the tared tube. Record the exact weight.
- Dissolving the compound:
 - Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **Hdac6-IN-17**. To achieve a 10 mM concentration with the exact weight, use the following formula: Volume of DMSO (mL) = [Mass of **Hdac6-IN-17** (mg) / 403.45 (g/mol)] / 0.010 (mol/L)
 - For example, if you weighed out 4.10 mg of **Hdac6-IN-17**, the volume of DMSO to add would be: (4.10 mg / 403.45 g/mol) / 0.010 mol/L = 1.016 mL or 1016 μ L.
 - Cap the tube securely.
- Ensuring complete dissolution:
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that no solid particles remain.
 - If the compound does not fully dissolve, you may sonicate the tube for 5-10 minutes in a water bath sonicator. Gentle warming (to no more than 37°C) can also be applied, but be cautious as excessive heat may degrade the compound.
- Storage and Handling:

- Once fully dissolved, the 10 mM **Hdac6-IN-17** stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.
- Based on data for similar compounds, the stock solution is expected to be stable for at least 1-3 months when stored properly. For long-term storage, -80°C is recommended.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of HDAC6 and the experimental workflow for preparing the stock solution.

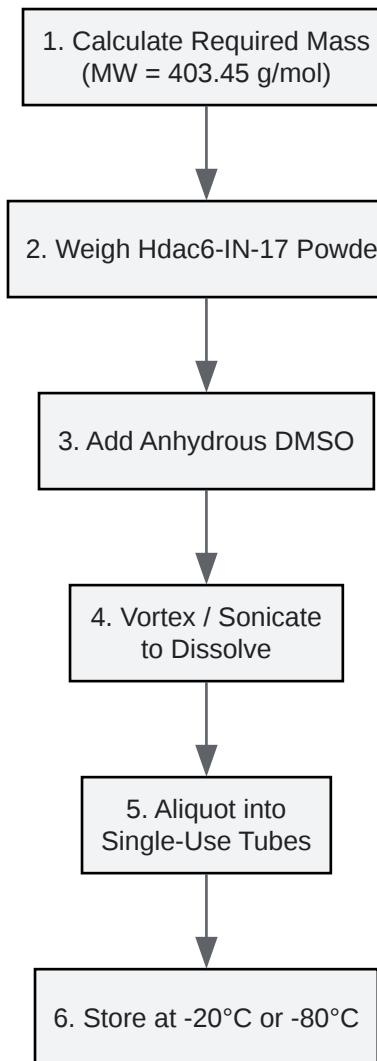
General HDAC6 Signaling Pathway



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Caption: General signaling pathway of HDAC6 and its inhibition.

Hdac6-IN-17 Stock Solution Preparation Workflow

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